

Application Note: Determination of Sulfachlorpyrazine in Animal Feed using HPLC-UV

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sulfachlorpyrazine**

Cat. No.: **B167892**

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Introduction

Sulfachlorpyrazine (SCP) is a sulfonamide antibiotic used in veterinary medicine for the prevention and treatment of coccidiosis and other bacterial infections in poultry and livestock. [1] The presence of SCP residues in animal feed is regulated to ensure animal health and prevent the development of antibiotic resistance. This application note describes a reliable High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method for the quantitative analysis of **Sulfachlorpyrazine** in animal feed matrices.

Principle

This method involves the extraction of **Sulfachlorpyrazine** from the feed sample using an organic solvent, followed by a clean-up step to remove interfering substances. The purified extract is then analyzed by reverse-phase HPLC with a UV detector. Quantification is achieved by comparing the peak area of **Sulfachlorpyrazine** in the sample to that of a known standard.

Experimental Protocol

1. Sample Preparation (Extraction and Clean-up)

A robust sample preparation protocol is crucial for accurate analysis. The following procedure is a general guideline and may require optimization based on the specific feed matrix.

- Homogenization: Grind the feed sample to a fine, uniform powder.
- Extraction:
 - Weigh 5 g of the homogenized feed sample into a 50 mL centrifuge tube.
 - Add 20 mL of an extraction solvent mixture, such as acetonitrile, an ethyl acetate/methanol/acetonitrile mixture, or dichloromethane.[2][3][4]
 - Vortex the mixture for 1 minute, followed by sonication for 15 minutes to ensure thorough extraction.
 - Centrifuge the sample at 4000 rpm for 10 minutes.
 - Carefully transfer the supernatant to a clean tube.
- Clean-up (Solid-Phase Extraction - SPE):
 - Condition a C18 or a cation-exchange SPE cartridge by passing 5 mL of methanol followed by 5 mL of HPLC-grade water through it.[2][3]
 - Load the supernatant from the extraction step onto the conditioned SPE cartridge.
 - Wash the cartridge with 5 mL of water to remove polar interferences.
 - Elute the **Sulfachlorpyrazine** from the cartridge with 5 mL of methanol or an appropriate elution solvent.
 - Evaporate the eluent to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of the mobile phase and filter through a 0.45 µm syringe filter before HPLC injection.

2. HPLC-UV Analysis

The following are typical HPLC conditions for the analysis of **Sulfachlorpyrazine**.

Parameter	Recommended Conditions
HPLC System	A standard HPLC system with a UV-Vis detector
Column	C18 column (e.g., 4.6 x 250 mm, 5 µm)
Mobile Phase	Isocratic elution with a mixture of acetonitrile and a buffer solution (e.g., 0.01 M potassium dihydrogen phosphate, pH adjusted). A common ratio is Acetonitrile:Buffer (v/v) ranging from 13:87 to 40:60.[1][5]
Flow Rate	1.0 - 1.7 mL/min[1]
Injection Volume	20 µL
Column Temperature	Ambient or controlled at 35°C[6][7]
UV Detection	254 nm, 270 nm, or 275 nm[1][3][4][5]

3. Calibration Curve

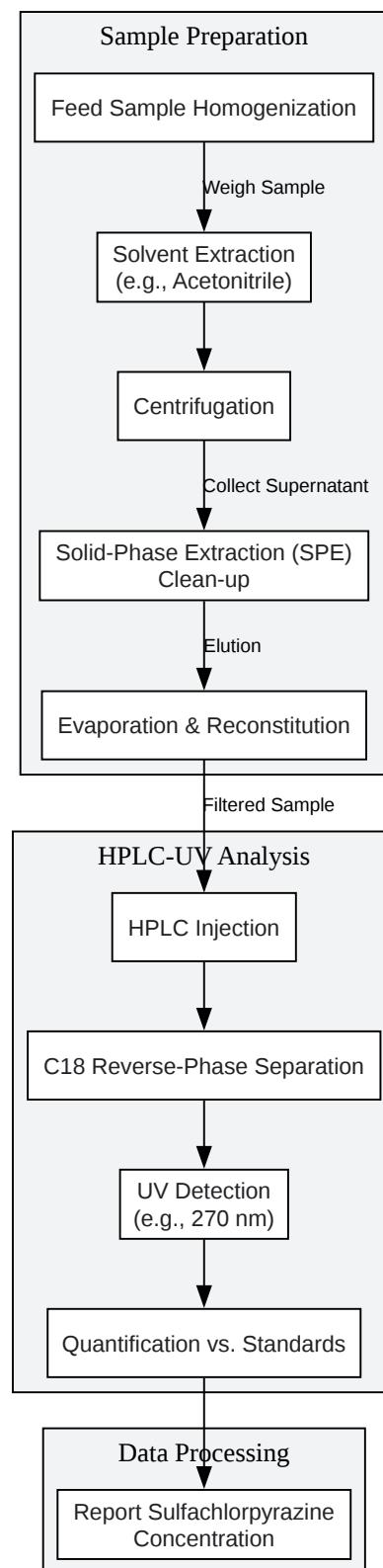
Prepare a series of standard solutions of **Sulfachlorpyrazine** in the mobile phase at concentrations ranging from 0.1 to 10 µg/mL. Inject each standard solution into the HPLC system and record the peak area. Plot a calibration curve of peak area versus concentration. The linearity of the calibration curve should be confirmed by a correlation coefficient (r^2) greater than 0.99.

Data Presentation

Table 1: HPLC-UV Method Validation Parameters (Literature Values for Similar Matrices)

Parameter	Typical Value	Reference
Linearity (r^2)	> 0.99	[6][8]
Limit of Detection (LOD)	0.02 $\mu\text{g/g}$	[1]
Limit of Quantification (LOQ)	0.04 $\mu\text{g/g}$	[1]
Recovery	78.2 - 105.2%	[2]
Precision (RSD)	< 15%	[8]

Workflow Diagram

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Caption: Experimental workflow for **Sulfachlorpyrazine** analysis in feed.

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- To cite this document: BenchChem. [Application Note: Determination of Sulfachloropyrazine in Animal Feed using HPLC-UV]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b167892#sulfachloropyrazine-hplc-uv-method-for-feed-analysis>]

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